

Technical Monograph: Phenyl 2-(4-morpholinyl)-5-nitrobenzoate

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Compound of Interest

Compound Name: *phenyl 2-(4-morpholinyl)-5-nitrobenzoate*

Cat. No.: *B4011858*

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Executive Summary & Chemical Identity

Phenyl 2-(4-morpholinyl)-5-nitrobenzoate is a specialized intermediate characterized by a benzoic acid core substituted with a nitro group at the 5-position and a morpholine ring at the 2-position, esterified with a phenol moiety. This compound serves as a versatile scaffold in the synthesis of heterocyclic pharmaceutical agents, particularly quinazolines and benzoxazinones, which are frequent pharmacophores in kinase inhibitors (e.g., PI3K/mTOR pathway).

The presence of the phenyl ester functionality distinguishes this molecule from common alkyl esters (methyl/ethyl), imparting higher reactivity toward nucleophiles (aminolysis) and making it a potential "activated ester" for direct amide coupling or a substrate for esterase activity assays.

Chemical Structure Data

Property	Specification
IUPAC Name	Phenyl 2-(morpholin-4-yl)-5-nitrobenzoate
Molecular Formula	C ₁₇ H ₁₆ N ₂ O ₅
Molecular Weight	328.32 g/mol
Core Scaffold	2-Amino-5-nitrobenzoic acid (Anthranilic acid derivative)
Key Functional Groups	Nitro (-NO ₂), Morpholine (tertiary amine/ether), Phenyl Ester (-COOPh)
Predicted LogP	~2.8 – 3.2 (Lipophilic)
H-Bond Donors/Acceptors	0 Donors / 6 Acceptors
Appearance	Yellow to Orange Crystalline Solid (Predicted based on nitroaniline chromophore)

Synthetic Methodology

The synthesis of **phenyl 2-(4-morpholinyl)-5-nitrobenzoate** relies on nucleophilic aromatic substitution (

) and esterification strategies. Two primary routes are viable, with Route B generally preferred for higher yields and purity.

Route A: Stepwise on Activated Ester

This route involves the formation of the phenyl ester prior to the introduction of the morpholine ring. The electron-withdrawing nature of the phenyl ester (relative to alkyl esters) enhances the electrophilicity of the 2-position, facilitating the substitution of the leaving group (Cl or F).

- Esterification: React 2-chloro-5-nitrobenzoic acid with phenol using (via acid chloride) or DCC/DMAP coupling to yield phenyl 2-chloro-5-nitrobenzoate.
- Nucleophilic Substitution (

): React the intermediate with morpholine (1.1 equiv) and a non-nucleophilic base (e.g., DIPEA or

) in an aprotic solvent (DMF or Acetonitrile) at 60–80°C.

- Mechanism: The 2-chloro position is activated by the ortho-carbonyl and para-nitro groups, allowing rapid displacement by the morpholine nitrogen.

Route B: Convergent Esterification (Recommended)

This route builds the core acid first, avoiding potential side reactions (e.g., aminolysis of the active phenyl ester by morpholine).

- Reaction: React 2-chloro-5-nitrobenzoic acid with excess morpholine (acting as solvent and base) or morpholine/TEA in water/ethanol reflux.
 - Product: 2-(4-morpholinyl)-5-nitrobenzoic acid (Precipitates as a yellow solid upon acidification).
- Activated Ester Coupling: React the isolated acid with phenol using a coupling agent (EDC·HCl/DMAP or DCC) in DCM.
 - Advantage: Ensures the morpholine is installed quantitatively before the sensitive ester linkage is formed.

Experimental Protocol (Route B - Step 2)

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Reagents: 2-(4-morpholinyl)-5-nitrobenzoic acid (1.0 equiv), Phenol (1.1 equiv), EDC·HCl (1.2 equiv), DMAP (0.1 equiv), DCM (0.1 M).

- Dissolve the acid and phenol in anhydrous DCM under atmosphere.
- Add DMAP followed by EDC·HCl at 0°C.
- Warm to room temperature and stir for 12–16 hours.
- Workup: Wash with 1M HCl (to remove DMAP/EDC), sat. (to remove unreacted acid/phenol), and brine.
- Purification: Recrystallize from EtOH or flash chromatography (Hexane/EtOAc).

Reactivity & Mechanistic Pathways

The chemical behavior of **phenyl 2-(4-morpholinyl)-5-nitrobenzoate** is defined by two reactive centers: the phenyl ester (susceptible to acyl substitution) and the nitro group (susceptible to reduction).

Activated Ester Reactivity (Aminolysis)

Phenyl esters are significantly more reactive than methyl/ethyl esters due to the lower of the leaving group (phenol vs. methanol).

- Reaction: Treatment with primary amines (

) yields the corresponding benzamide without additional coupling reagents.

- Utility: This property allows the molecule to function as a stable "activated intermediate" for library synthesis of amide derivatives.

Reductive Cyclization

Reduction of the nitro group (using

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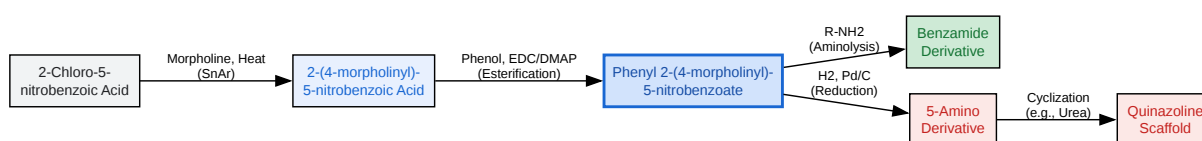
, or

) yields the 5-amino derivative.

- Pathway: The resulting 2-morpholino-5-aminobenzoic acid ester is a critical precursor.
- Cyclization: Reaction with formamide, urea, or cyanogen bromide can close the ring to form quinazoline or benzimidazole scaffolds, which are privileged structures in kinase inhibitors (e.g., Gefitinib, Erlotinib analogs).

Visualization of Chemical Pathways

The following diagram illustrates the synthesis and downstream utility of the compound.



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Figure 1: Synthetic route and downstream transformations of **Phenyl 2-(4-morpholinyl)-5-nitrobenzoate**.

Physicochemical Properties & Stability

Understanding the physical behavior of this compound is critical for assay development and formulation.

Parameter	Value/Description	Implication
Solubility (Water)	Very Low (< 10 µM)	Requires DMSO or co-solvents (e.g., PEG-400) for biological assays.
Solubility (Organic)	High (DCM, DMSO, EtOAc)	Compatible with standard organic synthesis workflows.
Stability (pH 7.4)	Moderate	The phenyl ester is susceptible to hydrolysis in aqueous buffers over time (h). Prepare fresh stocks.
Chromophore	nm	The nitroaniline motif imparts a strong yellow color, useful for TLC monitoring or spectrophotometric concentration determination.

Stability Warning

The phenyl ester linkage is labile. In basic media (

) or in the presence of strong nucleophiles (thiols, hydroxide), the ester will hydrolyze to release phenol and the parent 2-morpholino-5-nitrobenzoic acid. This hydrolysis can be monitored by UV-Vis spectroscopy (shift in

or appearance of phenol absorbance).

Biological Relevance & Applications

While the specific phenyl ester may not be a marketed drug, its structural components are highly relevant in medicinal chemistry.

- **Kinase Inhibitor Fragment:** The 2-morpholinobenzoic acid core mimics the hinge-binding region of many ATP-competitive inhibitors. The morpholine oxygen often forms a hydrogen bond with the kinase hinge region.
- **Covalent Probe Development:** Phenyl esters can act as mild acylating agents for active-site serine residues in serine hydrolases, potentially serving as activity-based probes (ABPs).
- **Prodrug Concept:** Although phenols are generally toxic, substituted phenyl esters are sometimes explored as prodrugs to improve lipophilicity before being cleaved by plasma esterases.

Safety & Handling

- **Nitro Compounds:** Potential explosion hazard if heated under confinement (though this specific derivative is high MW and likely stable). Treat as potentially mutagenic (Ames positive) until proven otherwise.
- **Morpholine:** The free base is corrosive; however, the morpholine moiety in this molecule is bound.
- **Phenol Release:** Hydrolysis releases phenol, which is toxic and corrosive. Handle with gloves and adequate ventilation.

References

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